

Technical Support Center: Enhancing Oral Bioavailability of JZP-361

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Compound of Interest

Compound Name: JZP-361

Cat. No.: B608287

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered during experiments aimed at improving the oral bioavailability of **JZP-361** (also known as KX2-361).

Frequently Asked Questions (FAQs)

Q1: What is **JZP-361** and what is its known oral bioavailability?

A1: **JZP-361**, also referred to as KX2-361, is a small molecule inhibitor with a dual mechanism of action, targeting both Src kinase and tubulin polymerization.[1] It has been investigated for its anti-proliferative potential, particularly in the context of glioblastoma.[2][3][4] Preclinical studies in mice have indicated that **JZP-361** possesses good oral bioavailability, with one source reporting it as 40%.[5][6] While this is a promising starting point, further optimization may be desirable for clinical applications.

Q2: What are the known physicochemical properties of **JZP-361**?

A2: Understanding the physicochemical properties of **JZP-361** is crucial for developing formulation strategies. Key reported properties are summarized in the table below. The compound is noted to have higher lipophilic properties and a lower ionic character.[5]

Q3: What are the primary challenges in achieving high oral bioavailability for compounds like **JZP-361**?

A3: Like many kinase inhibitors, **JZP-361**'s lipophilic nature can lead to poor aqueous solubility, which is a primary hurdle for oral absorption.^{[7][8]} Most kinase inhibitors fall into the Biopharmaceutics Classification System (BCS) class II or IV, characterized by low solubility.^[7]^[9] This can result in dissolution rate-limited absorption, leading to incomplete and variable bioavailability.

Q4: What general strategies can be employed to improve the oral bioavailability of poorly soluble drugs like **JZP-361**?

A4: A variety of formulation strategies can be explored to enhance the solubility and dissolution of poorly soluble drugs. These can be broadly categorized as:

- **Particle Size Reduction:** Increasing the surface area of the drug particles through techniques like micronization and nanocrystal formation can improve the dissolution rate.
- **Amorphous Solid Dispersions (ASDs):** Dispersing the drug in its amorphous (non-crystalline) state within a hydrophilic polymer matrix can significantly enhance its aqueous solubility and dissolution.^[10]
- **Lipid-Based Formulations:** Encapsulating the drug in lipid-based systems such as self-emulsifying drug delivery systems (SEDDS), nanoemulsions, or solid lipid nanoparticles (SLNs) can improve solubilization in the gastrointestinal tract.
- **Complexation:** Using complexing agents like cyclodextrins can increase the solubility of the drug by forming inclusion complexes.
- **Salt Formation:** Creating a salt form of the drug with improved solubility and dissolution characteristics.

Troubleshooting Guides

Issue 1: Low and Variable In Vivo Exposure After Oral Dosing

- **Possible Cause:** Poor aqueous solubility leading to dissolution rate-limited absorption.
- **Troubleshooting Steps:**

- Characterize Solid-State Properties: Confirm the crystalline form of **JZP-361**. Different polymorphs can have different solubilities.
- Evaluate Formulation Strategies:
 - Amorphous Solid Dispersion: Prepare an ASD of **JZP-361** with a hydrophilic polymer (e.g., PVP, HPMC-AS).
 - Lipid-Based Formulation: Develop a self-emulsifying drug delivery system (SEDDES) to maintain the drug in a solubilized state in the GI tract.
 - Nanocrystals: Reduce particle size to the nanometer range to increase surface area and dissolution velocity.
- Conduct In Vitro Dissolution Studies: Compare the dissolution profiles of different formulations under biorelevant conditions (e.g., simulated gastric and intestinal fluids).

Issue 2: Formulation Instability (e.g., Crystallization of Amorphous Form)

- Possible Cause: The amorphous form of **JZP-361** is thermodynamically unstable and tends to revert to a more stable crystalline form.
- Troubleshooting Steps:
 - Polymer Selection: Screen different polymers for their ability to stabilize the amorphous form of **JZP-361**. The interaction between the drug and the polymer is critical.
 - Drug Loading: Optimize the drug loading in the ASD. Higher drug loading can increase the risk of crystallization.
 - Storage Conditions: Store the formulation under controlled temperature and humidity conditions to minimize molecular mobility and prevent crystallization.
 - Add a Second Stabilizer: Consider adding a small amount of a second polymer or surfactant to enhance the stability of the amorphous system.

Data Presentation

Table 1: Physicochemical Properties of **JZP-361** (KX2-361)

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₄ FN ₃ O ₂	[11]
Molecular Weight	405.46 g/mol	[12][13]
Solubility in DMSO	8.75 mg/mL (21.58 mM)	[12]
General Character	Higher lipophilicity, lower ionic character	[5]

Table 2: Preclinical Pharmacokinetic Data of **JZP-361** in Mice

Parameter	Value	Dosing	Source
Oral Bioavailability	40%	Oral	[5][6]
Brain Cmax	4025 ± 319 ng/g	20 mg/kg, Oral	[3]
Brain AUClast	5044 ± 355 h*ng/g	20 mg/kg, Oral	[3]

Experimental Protocols

Protocol 1: Preparation of **JZP-361** Amorphous Solid Dispersion (ASD) by Solvent Evaporation

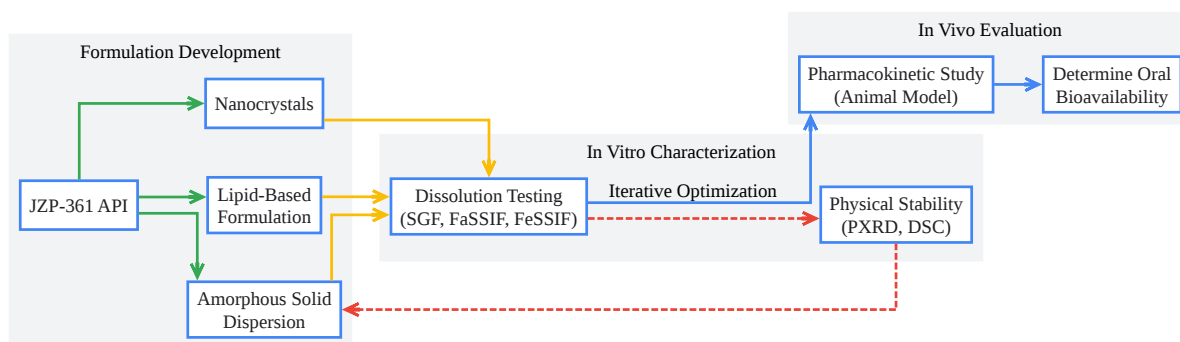
- Materials: **JZP-361**, a hydrophilic polymer (e.g., polyvinylpyrrolidone K30 - PVP K30), and a suitable solvent (e.g., a mixture of dichloromethane and methanol).
- Procedure:
 - Dissolve **JZP-361** and PVP K30 in the solvent system at a specific drug-to-polymer ratio (e.g., 1:3 w/w).
 - Ensure complete dissolution to form a clear solution.
 - Remove the solvent under reduced pressure using a rotary evaporator at a controlled temperature (e.g., 40°C).

4. Further dry the resulting solid film in a vacuum oven overnight to remove any residual solvent.
5. Collect and gently grind the dried product into a fine powder.
6. Characterize the resulting ASD for its amorphous nature (using techniques like PXRD and DSC) and dissolution properties.

Protocol 2: In Vitro Dissolution Testing of **JZP-361** Formulations

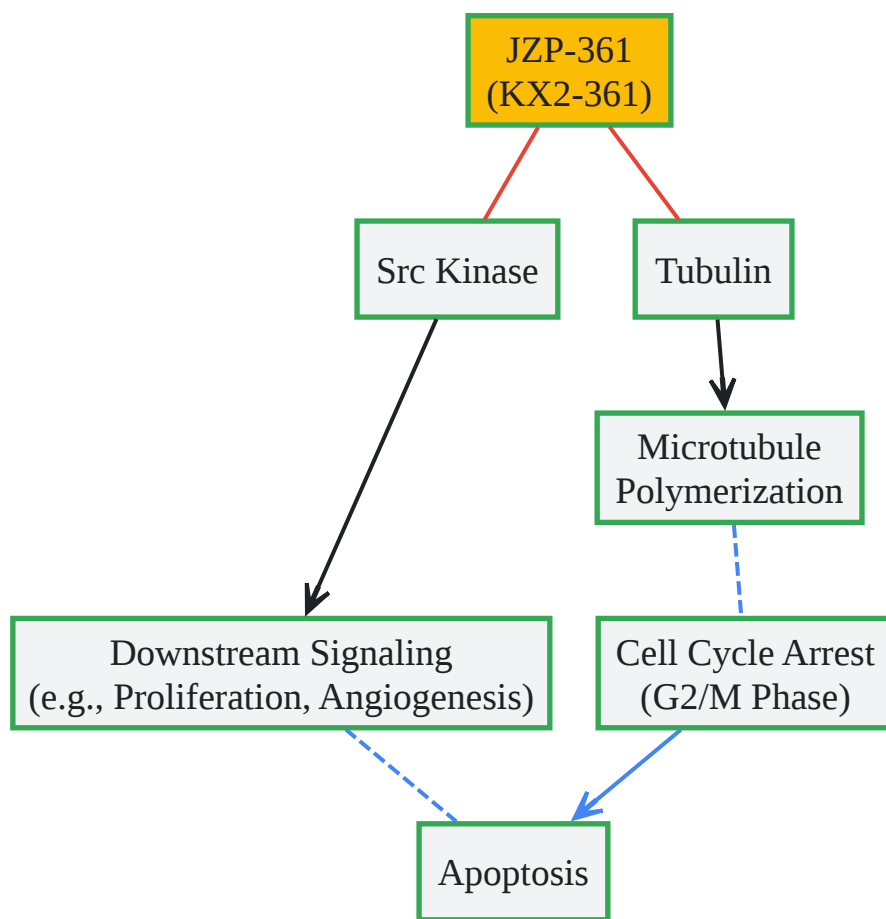
- Apparatus: USP Dissolution Apparatus 2 (Paddle).
- Dissolution Media:
 - Simulated Gastric Fluid (SGF) without pepsin (pH 1.2).
 - Fasted State Simulated Intestinal Fluid (FaSSIF) (pH 6.5).
 - Fed State Simulated Intestinal Fluid (FeSSIF) (pH 5.0).
- Procedure:
 1. Place a known amount of the **JZP-361** formulation into the dissolution vessel containing 900 mL of the pre-warmed (37°C) dissolution medium.
 2. Rotate the paddle at a specified speed (e.g., 75 rpm).
 3. Withdraw samples at predetermined time points (e.g., 5, 15, 30, 60, 90, 120 minutes).
 4. Replace the withdrawn volume with fresh, pre-warmed medium.
 5. Filter the samples and analyze the concentration of dissolved **JZP-361** using a validated analytical method (e.g., HPLC).
 6. Plot the percentage of drug dissolved against time to generate a dissolution profile.

Visualizations



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Caption: Experimental workflow for improving the oral bioavailability of **JZP-361**.



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Caption: Dual mechanism of action of **JZP-361**.

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